

High-Purity Lithocholoyl-CoA: A Guide to Commercial Sources, Handling, and Application Protocols

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Compound of Interest

Compound Name: *lithocholoyl-CoA*

Cat. No.: *B15551981*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the commercial sources for high-purity **lithocholoyl-CoA**, a critical research tool for studying bile acid metabolism and signaling. Detailed application notes and experimental protocols are included to facilitate its use in metabolic studies, particularly in the context of nuclear receptor activation.

Commercial Sources and Product Specifications

Lithocholoyl-CoA is a specialized biochemical that is not as widely available as its precursor, lithocholic acid. Based on current catalog information, MedChemExpress is a potential commercial supplier. Researchers are advised to directly inquire with suppliers for the most up-to-date information on purity, available forms (e.g., salt or free acid), and lot-specific certificates of analysis.

Supplier	Product Name	Catalog Number	Purity	Formulation	CAS Number
MedChemExpress	Lithocholoyl-CoA	HY-141474 (example)	>99% (anticipated)	Lyophilized powder (anticipated)	34125-94-3
Other Potential Suppliers	<p>Researchers are encouraged to inquire with other major biochemical suppliers such as Sigma-Aldrich, Cayman Chemical, and Avanti Polar Lipids, as they may offer custom synthesis services.</p>				

Note: The information in the table is based on available data and should be confirmed with the supplier before ordering.

Storage and Handling of Acyl-CoA Standards

Acyl-CoA thioesters, including **lithocholoyl-CoA**, are susceptible to hydrolysis and degradation. Proper storage and handling are crucial to maintain their integrity.

- Long-term Storage: For optimal stability, **lithocholoyl-CoA** should be stored as a lyophilized powder at -20°C or -80°C, desiccated, and protected from light.

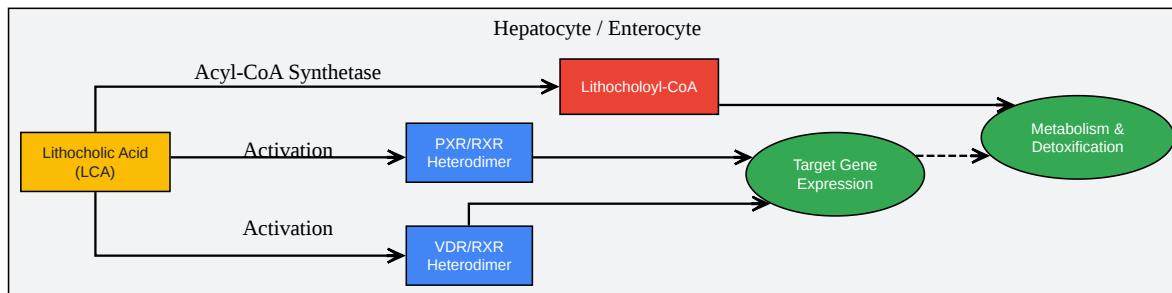
- **Reconstitution:** Reconstitute the lyophilized powder in a suitable aqueous buffer (e.g., PBS, pH 7.2) or water. To minimize degradation, prepare fresh solutions for each experiment and avoid repeated freeze-thaw cycles.
- **Solution Stability:** Aqueous solutions of acyl-CoAs are generally stable for short periods when stored on ice. For longer-term storage of solutions, it is recommended to aliquot and freeze at -80°C.

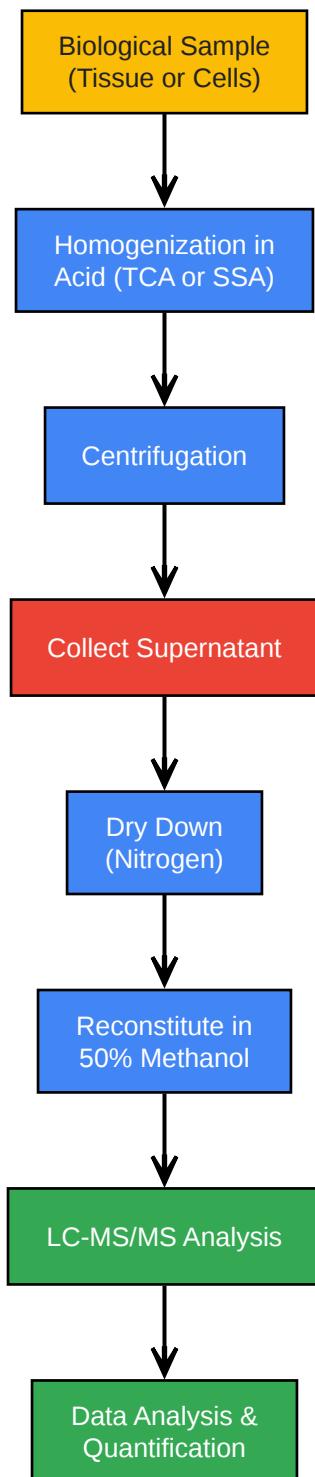
Application Note: Lithocholoyl-CoA in Nuclear Receptor Signaling

Lithocholic acid (LCA), the metabolic precursor to **lithocholoyl-CoA**, is a potent signaling molecule that activates nuclear receptors, including the Vitamin D Receptor (VDR) and the Pregnan X Receptor (PXR). The biological activities of LCA are intrinsically linked to its conversion to the CoA thioester, which is a key step in its further metabolism and potential interaction with cellular pathways.

Lithocholoyl-CoA and Vitamin D Receptor (VDR) Signaling

LCA is a known agonist of the VDR.^{[1][2]} Activation of VDR by LCA in the intestine plays a role in regulating intestinal barrier function and innate immunity. The conversion of LCA to **lithocholoyl-CoA** is a critical step for its subsequent conjugation with amino acids (glycine or taurine) for excretion. This metabolic process is intertwined with VDR signaling, creating a feedback loop that modulates bile acid homeostasis.





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